

# An In-depth Technical Guide to Bananin: A Potent Antiviral Agent

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bananin*

Cat. No.: *B12415578*

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## Abstract

**Bananin** is a synthetic compound characterized by a unique trioxa-adamantane core conjugated to a pyridoxal (vitamin B6) derivative.[1][2] This guide provides a comprehensive overview of **Bananin**, including its chemical identifiers, synthesis, and biological activity, with a particular focus on its role as a potent inhibitor of the SARS Coronavirus (SCV) helicase. Experimental data and protocols are detailed to support further research and development.

## Chemical Identification

Identifier	Value	Source
IUPAC Name	3-[3-hydroxy-5-(hydroxymethyl)-2-methyl-4-pyridinyl]-2,4,10-trioxatricyclo[3.3.1.13,7]decan-1,5,7-triol	PubChem[3]
CAS Number	665026-57-3	PubChem[3]
Molecular Formula	C <sub>14</sub> H <sub>17</sub> NO <sub>8</sub>	PubChem[3]
Molecular Weight	327.29 g/mol	PubChem[3]

## Synthesis

**Bananin** and its derivatives are synthesized through the reaction of phloroglucinol with aromatic aldehydes.<sup>[1][4]</sup> The synthesis is typically catalyzed by hydrochloric acid or sodium hydroxide in an aqueous solution. The formation of the highly symmetric trioxa-adamantane-triol (TAT) cage system is the driving force for the synthesis.<sup>[1][4]</sup>

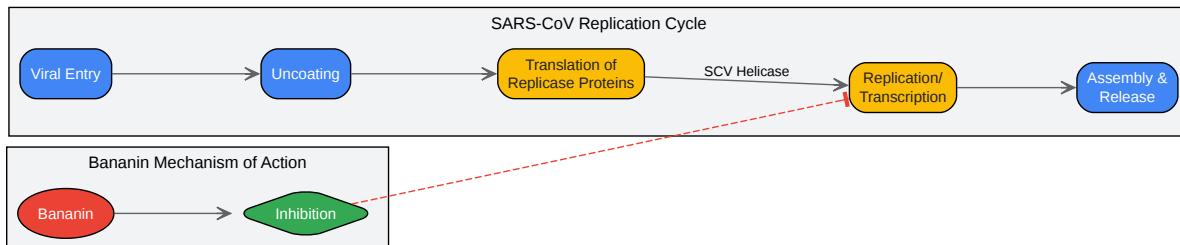
## Biological Activity and Mechanism of Action

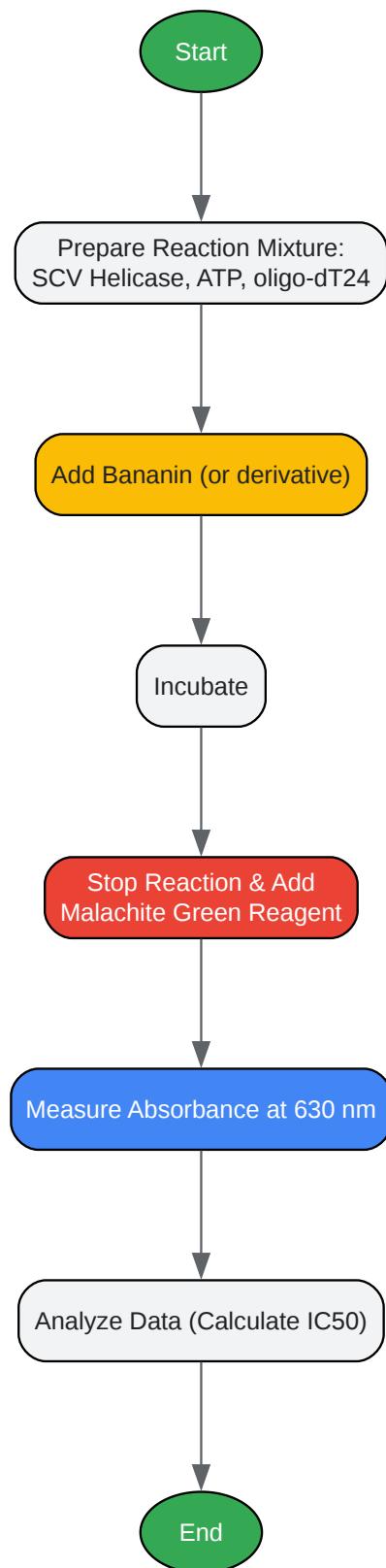
**Bananin** has demonstrated significant antiviral effects, particularly against the SARS coronavirus.<sup>[1][4]</sup> It functions as a potent inhibitor of the SCV helicase, a crucial enzyme for viral replication.

## Inhibition of SARS-CoV Helicase

**Bananin** inhibits both the ATPase and helicase activities of the SCV helicase.<sup>[1][2]</sup> Mechanistic studies have revealed that **Bananin** acts as a noncompetitive inhibitor with respect to both ATP and nucleic acid.<sup>[1]</sup> This suggests that **Bananin** binds to a site on the helicase that is distinct from the ATP and nucleic acid binding sites.<sup>[1]</sup>

The proposed mechanism of action involves **Bananin** binding to the SCV helicase, which in turn inhibits its enzymatic functions essential for viral replication.





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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)